

Structural Analysis & Synthetic Utility of CAS 2226335-20-0

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Compound of Interest

Compound Name: 6-Methoxy-3-azabicyclo[3.1.1]heptane;hydrochloride

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The "Bridged Morpholine" Surrogate in Structure-Based Drug Design[1]

Executive Summary & Core Identity

CAS Number: 2226335-20-0 Chemical Name: (1R,5S,6r)-rel-6-Methoxy-3-azabicyclo[3.1.1]heptane hydrochloride Molecular Formula: C₇H₁₃NO[1] · HCl Molecular Weight: 163.65 g/mol (Free base: 127.19 g/mol) Classification: Saturated Bicyclic Amine / Bioisostere[1]

Significance in Drug Discovery: CAS 2226335-20-0 represents a high-value sp³-rich scaffold designed to replace planar aromatic rings (e.g., pyridines) or flexible saturated heterocycles (e.g., piperidines, morpholines) in clinical candidates.[1] Belonging to the class of 3-azabicyclo[3.1.1]heptanes, this molecule offers a rigidified geometry that restricts conformational entropy, potentially improving binding affinity while enhancing metabolic stability by eliminating "soft spots" prone to oxidative metabolism.[1]

Structural Analysis: "Escape from Flatland"

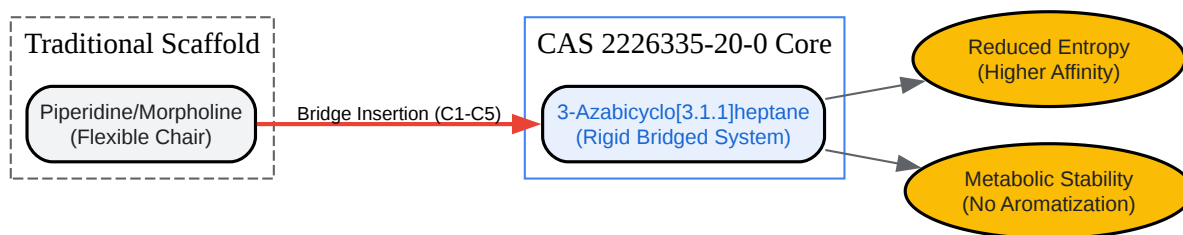
The 3-azabicyclo[3.1.1]heptane core is a "bridged" system.^[1] Unlike a standard piperidine chair, which can flip between conformers, the [3.1.1] system is locked.^[1]

2.1 Geometric Parameters & Vector Analysis

- **Pucker & Rigidity:** The bicyclic framework forces the nitrogen lone pair and the C6-substituent (methoxy group) into a specific orientation.^[1] This is critical for vector alignment in active sites.^[1]
- **Exit Vectors:** The angle between the Nitrogen (N3) and the substituent at C6 mimics the geometry of 1,3-disubstituted benzenes or 3,5-disubstituted pyridines, but with a completely saturated, non-aromatic core.^[1]
- **Bioisosterism:**
 - **Vs. Piperidine:** The bridge (C6) adds bulk and rigidity, reducing the entropic penalty upon protein binding.^[1]
 - **Vs. Morpholine:** The 6-methoxy group provides an oxygen acceptor vector similar to the ether oxygen in morpholine, but in a different spatial position relative to the nitrogen.^[1]

2.2 Visualization: Piperidine vs. Azabicyclo[3.1.1]heptane

The following diagram illustrates the structural relationship and the "locking" effect of the methylene bridge.



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Caption: Structural evolution from flexible piperidine to the rigid 3-azabicyclo[3.1.1]heptane core.[\[1\]](#)

Synthetic Routes & Manufacturing

The synthesis of 3-azabicyclo[3.1.1]heptanes is non-trivial due to the strain of the bicyclic system.[\[1\]](#) Two primary industrial routes are established, with the Cyclobutane Route being most scalable for the 6-methoxy derivative.[\[1\]](#)

3.1 Route A: The Cyclobutane Dicarboxylate Strategy

This route builds the piperidine ring onto a pre-existing cyclobutane core.[\[1\]](#)

- Starting Material: Diethyl cyclobutane-1,3-dicarboxylate.
- Cyclization: Reaction with benzylamine (or ammonia equivalent) creates the bicyclic imide (3-benzyl-3-azabicyclo[3.1.1]heptane-2,4-dione).[\[1\]](#)
- Reduction: Strong reduction (LiAlH_4) converts the imide to the amine.[\[1\]](#)
- Functionalization (C6): For the 6-methoxy derivative, the starting material must be functionalized at the cyclobutane stage, or the core must be oxidized (e.g., via radical C-H activation) to introduce the oxygen functionality, followed by methylation.[\[1\]](#)

3.2 Route B: The "Bicyclobutane" Ring Opening (Modern)

Recent advances (e.g., by Mykhailiuk et al.[\[1\]](#)) utilize [1.1.1]propellane or bicyclo[1.1.0]butane derivatives.[\[1\]](#)

- Mechanism: Radical addition across the central bond of a bicyclobutane generates the [3.1.1] system.[\[1\]](#)
- Relevance: This is often used for 1,3-disubstituted variants but can be adapted for C6 substitution.[\[1\]](#)

3.3 Experimental Protocol: Handling & Deprotection

Note: CAS 2226335-20-0 is supplied as the Hydrochloride salt.[\[1\]](#) The following protocol describes free-basing for coupling reactions.

Protocol 1: Free-Basing for Buchwald-Hartwig Coupling

- Dissolution: Suspend 1.0 eq of CAS 2226335-20-0 in MeOH/DCM (1:4 v/v).
- Neutralization: Add 3.0 eq of Carbonate resin (polymer-supported) or wash with saturated NaHCO_3 .[\[1\]](#)
- Extraction: If using aqueous wash, extract aqueous layer 3x with DCM/iPrOH (3:1).[\[1\]](#)
- Drying: Dry organics over Na_2SO_4 , filter, and concentrate immediately before use (secondary amines can absorb CO_2).

Physicochemical & Biological Profile

Data below assumes the free base form unless noted.

Property	Value / Description	Impact on Drug Design
pKa (Calc)	~9.5 - 10.5	Highly basic; likely protonated at physiological pH. [1]
LogP	~0.8 (estimated)	Lower lipophilicity than phenyl rings; improves solubility. [1]
TPSA	~21 Å ²	Good membrane permeability. [1]
Sp ³ Fraction	1.0 (100%)	Maximizes "3D-ness," improving selectivity. [1]
Metabolic Stability	High	The bridgehead protons are sterically shielded; lack of aromatic ring prevents toxic epoxide formation. [1]

4.1 Biological Application: Kinase Inhibitor Design

In kinase inhibitors, the "hinge binder" is often a flat heteroaromatic.[\[1\]](#) The "solvent front" region, however, tolerates bulk.

- Strategy: Replace a solvent-exposed piperazine or morpholine group with 6-methoxy-3-azabicyclo[3.1.1]heptane.[1]
- Result: The methoxy group can be oriented to pick up a specific hydrogen bond (e.g., with a backbone carbonyl) that a flexible morpholine might miss due to averaging of conformers.[1]

Analytical Characterization Standards

To verify the identity of CAS 2226335-20-0, the following signals are diagnostic.

- ^1H NMR ($\text{D}_2\text{O}/\text{DMSO-d}_6$):
 - Bridgeheads (H1/H5): Multiplets around 2.4–2.6 ppm.[1] Distinctive for the [3.1.1] system.
 - Methoxy ($-\text{OCH}_3$): Sharp singlet at ~3.2 ppm.[1]
 - Methylene (H2/H4): Split signals (endo/exo) typically around 3.0–3.6 ppm.[1]
 - Bridge (H6): The proton geminal to the methoxy group will appear as a triplet or multiplet depending on the stereochemistry (syn vs anti relative to the nitrogen bridge).[1]
- LC-MS:
 - M+H: 128.1 (Free base mass + 1).[1]
 - Fragmentation: Loss of methoxy group (-31) or retro-cyclization may be observed.[1]

References

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